

Application Notes and Protocols for Dysprosium-165 Labeling of Peptides

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Compound of Interest

Compound Name: *Dysprosium-165*

CAS No.: *13967-64-1*

Cat. No.: *B1208800*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dysprosium-165 (Dy-165) is a beta- and gamma-emitting radionuclide with properties that make it a promising candidate for targeted radionuclide therapy. With a half-life of 2.334 hours and the emission of therapeutic beta particles, Dy-165 can deliver a cytotoxic radiation dose to targeted tissues while its gamma emissions allow for imaging and dosimetric calculations. The successful delivery of Dy-165 to target sites, such as tumors, is achieved by attaching it to peptides that have a high affinity for specific cellular receptors. This process, known as radiolabeling, requires a robust and reproducible protocol to ensure the formation of a stable conjugate between the peptide and the radionuclide.

These application notes provide detailed protocols for the labeling of peptides with **Dysprosium-165** using two common chelating agents: DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) and DTPA (diethylenetriaminepentaacetic acid).

Principle of Radiolabeling

The labeling of peptides with metallic radionuclides like **Dysprosium-165** involves a bifunctional chelator. This molecule has two key components: a chelating moiety that strongly binds the radiometal ion and a reactive functional group that covalently attaches to the peptide. DOTA and DTPA are widely used chelators that form stable complexes with trivalent radiometals. The peptide is first conjugated with the chelator, and then this peptide-chelator conjugate is incubated with Dy-165 under optimized conditions to form the final radiolabeled peptide.

Production of Dysprosium-165

Dysprosium-165 is typically produced by the neutron bombardment of a stable Dysprosium-164 (^{164}Dy) target in a nuclear reactor via the $^{164}\text{Dy}(n,\gamma)^{165}\text{Dy}$ nuclear reaction. For radiopharmaceutical applications, it is crucial to use high-purity, no-carrier-added (NCA) Dy-165 to achieve high specific activity. This minimizes the presence of non-radioactive dysprosium isotopes that would compete for chelation, thereby reducing the specific activity of the final product. Purification of Dy-165 from the irradiated target is typically achieved using chromatographic methods.

Experimental Protocols

Protocol 1: Dysprosium-165 Labeling of DOTA-conjugated Peptides

This protocol outlines the steps for labeling a DOTA-conjugated peptide with Dy-165. The macrocyclic structure of DOTA provides a kinetically inert and thermodynamically stable complex with trivalent radiolanthanides.

Materials:

- DOTA-conjugated peptide (e.g., DOTA-TATE, DOTA-RGD)
- No-carrier-added (NCA) $^{165}\text{DyCl}_3$ in dilute HCl (e.g., 0.05 M)
- Ammonium acetate buffer (0.2 M, pH 5.0)

- Sterile, metal-free water
- Sterile, metal-free reaction vial (e.g., polypropylene)
- Heating block or water bath
- Radio-TLC or radio-HPLC system for quality control

Procedure:

- Preparation of Reagents:
 - Prepare the ammonium acetate buffer by dissolving the appropriate amount of ammonium acetate in sterile, metal-free water and adjusting the pH to 5.0 with sterile HCl or NaOH.
 - Reconstitute the lyophilized DOTA-peptide in sterile, metal-free water to a known concentration (e.g., 1 mg/mL).
- Labeling Reaction:
 - In a sterile reaction vial, add a specific amount of the DOTA-peptide solution (e.g., 10-50 µg).
 - Add the ammonium acetate buffer to the vial to bring the total reaction volume to approximately 500 µL and to maintain the pH between 4.5 and 5.5.
 - Carefully add the desired amount of NCA $^{165}\text{DyCl}_3$ solution (e.g., 100-500 MBq) to the reaction vial.
 - Gently mix the contents of the vial.
- Incubation:
 - Incubate the reaction vial at 80-95°C for 15-30 minutes. The optimal temperature and time may vary depending on the specific peptide.
- Quality Control:

- After incubation, allow the vial to cool to room temperature.
- Determine the radiochemical purity of the ^{165}Dy -DOTA-peptide using radio-TLC or radio-HPLC.
 - Radio-TLC: Spot a small aliquot of the reaction mixture onto a TLC strip (e.g., ITLC-SG) and develop it with an appropriate mobile phase (e.g., 0.1 M sodium citrate, pH 5.5). The radiolabeled peptide will migrate with the solvent front, while free Dy-165 will remain at the origin.
 - Radio-HPLC: Inject a small aliquot onto an HPLC system equipped with a radioactivity detector. A C18 column with a gradient of water/acetonitrile containing 0.1% TFA is commonly used.
- Purification (if necessary):
 - If the radiochemical purity is below the desired level (typically >95%), the product can be purified using a C18 Sep-Pak cartridge.

Protocol 2: Dysprosium-165 Labeling of DTPA-conjugated Peptides

This protocol describes the labeling of a DTPA-conjugated peptide with Dy-165. DTPA is an acyclic chelator that generally allows for faster labeling at lower temperatures compared to DOTA.

Materials:

- DTPA-conjugated peptide
- No-carrier-added (NCA) $^{165}\text{DyCl}_3$ in dilute HCl
- Sodium acetate buffer (0.1 M, pH 5.5)
- Sterile, metal-free water
- Sterile, metal-free reaction vial

- Radio-TLC or radio-HPLC system for quality control

Procedure:

- Preparation of Reagents:
 - Prepare the sodium acetate buffer and adjust the pH to 5.5.
 - Reconstitute the DTPA-peptide to a known concentration in sterile, metal-free water.
- Labeling Reaction:
 - In a sterile reaction vial, add the DTPA-peptide solution (e.g., 10-50 µg).
 - Add the sodium acetate buffer to achieve a final reaction volume of approximately 500 µL and a pH of 5.0-6.0.
 - Add the NCA $^{165}\text{DyCl}_3$ solution to the vial.
 - Mix gently.
- Incubation:
 - Incubate the reaction at room temperature (20-25°C) for 10-20 minutes.
- Quality Control:
 - Perform quality control using radio-TLC or radio-HPLC as described in Protocol 1 to determine the radiochemical purity.
- Purification (if necessary):
 - Purify the product using a C18 Sep-Pak cartridge if the radiochemical purity is below 95%.

Data Presentation

The following tables summarize typical quantitative data for the radiolabeling of peptides with trivalent radiolanthanides, which can be extrapolated for **Dysprosium-165** due to their similar

chemical properties. It is important to note that optimal conditions and results will be specific to the peptide used and should be determined empirically.

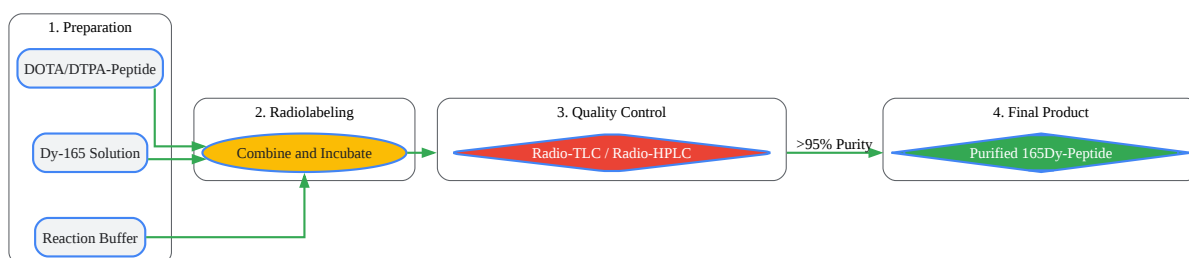
Table 1: Comparison of Labeling Conditions for DOTA- and DTPA-conjugated Peptides with Trivalent Radiolanthanides

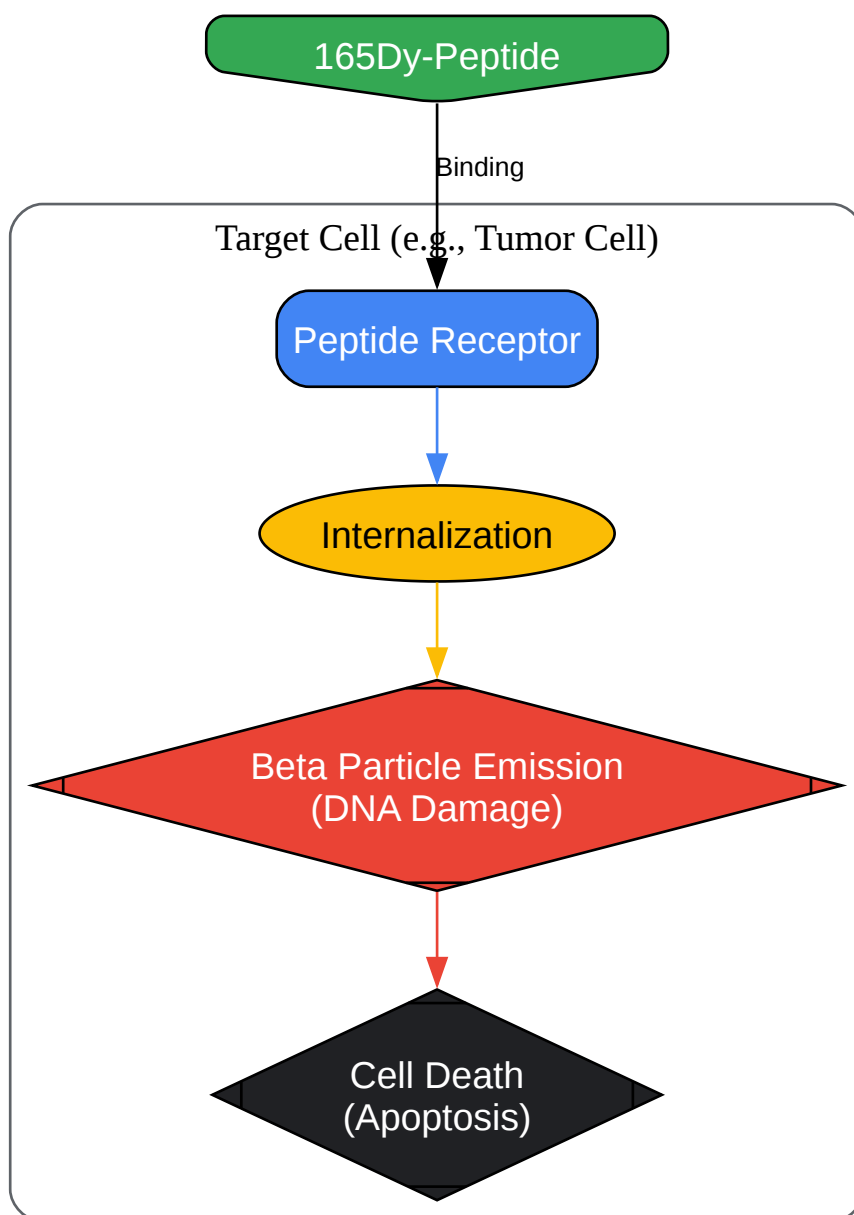
Parameter	DOTA-Peptides	DTPA-Peptides
pH	4.5 - 5.5	5.0 - 6.0
Temperature (°C)	80 - 95	20 - 25 (Room Temp)
Incubation Time (min)	15 - 30	10 - 20
Peptide Amount (µg)	10 - 50	10 - 50
Radionuclide Activity (MBq)	100 - 500	100 - 500

Table 2: Expected Performance Characteristics of ¹⁶⁵Dy-labeled Peptides

Parameter	Expected Value	Method of Determination
Radiochemical Purity	> 95%	Radio-TLC / Radio-HPLC
Specific Activity (GBq/µmol)	> 50	Calculation based on radioactivity and peptide amount
In Vitro Serum Stability (24h)	> 90% intact	Incubation in human serum followed by HPLC analysis

Mandatory Visualizations





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